

Proper Disposal Procedures for 1,1-Cyclohexanedimethanol: A Guideline

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Compound of Interest

Compound Name: **1,1-Cyclohexanedimethanol**

Cat. No.: **B1582361**

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Disclaimer: Safety and disposal information for **1,1-Cyclohexanedimethanol** is not readily available. This document provides guidance based on the closely related and commercially common isomer, 1,4-Cyclohexanedimethanol (CAS No. 105-08-8). Researchers, scientists, and drug development professionals should use this information as a guideline and exercise caution, ensuring compliance with all applicable local, regional, and national regulations.

This guide provides essential safety and logistical information for the proper handling and disposal of cyclohexanedimethanol isomers, focusing on operational plans and procedural steps to ensure laboratory safety.

Immediate Safety and Handling

Before handling 1,4-Cyclohexanedimethanol, it is crucial to be familiar with its potential hazards and the necessary safety precautions. The primary hazard associated with this chemical is serious eye damage.[1][2]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[2][3]
- Hand Protection: Use proper glove removal technique to avoid skin contact. Nitrile rubber gloves with a minimum layer thickness of 0.11 mm are recommended.[1][3]

- Skin and Body Protection: Wear impervious clothing and boots, especially in cases of repeated or prolonged handling.[2][4] A complete suit protecting against chemicals may be necessary depending on the scale of work.[5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[2]

First-Aid Measures:

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and immediately call a POISON CENTER or doctor.[1]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water or shower.[1]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician if you feel unwell.[3][4][5]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[3][5]

Accidental Release and Spill Cleanup

In the event of a spill, the following procedures should be followed:

- Evacuate Personnel: Evacuate non-essential personnel to a safe area.[1][5]
- Ensure Ventilation: Provide adequate ventilation.[5][6]
- Personal Precautions: Wear appropriate personal protective equipment. Avoid breathing vapors, mist, gas, or dust.[5]
- Containment: Prevent the product from entering drains.[5][6][7]
- Cleanup: For solid spills, sweep up and shovel the material. For liquid spills, absorb with an inert material (e.g., dry sand or earth) and place in a suitable, closed container for disposal. [4][5] Avoid creating dust.[5][7]

Fire-Fighting Measures

While 1,4-Cyclohexanedimethanol is combustible but difficult to ignite, appropriate measures should be in place for fire emergencies.[8]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][5]
- Specific Hazards: When heated to decomposition, it may emit acrid smoke and fumes.[2] Vapors may be heavier than air and can spread along floors, forming explosive mixtures with air on intense heating.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus for firefighting if necessary.[1][3][5]

Disposal Plan and Procedures

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[9]

Step-by-Step Disposal Guidance:

- Original Containers: Whenever possible, leave the chemical in its original container.[10]
- No Mixing Waste: Do not mix 1,4-Cyclohexanedimethanol with other waste.
- Uncleaned Containers: Handle uncleaned containers as you would the product itself.
- Licensed Waste Disposal: Entrust the disposal of the material to a licensed waste disposal company.[7]
- Incineration: A recommended disposal method is to mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
- Regulatory Compliance: All waste material must be disposed of in accordance with national and local regulations.

Smaller quantities may, in some jurisdictions, be disposed of with household waste, but this should be verified with local authorities.[10]

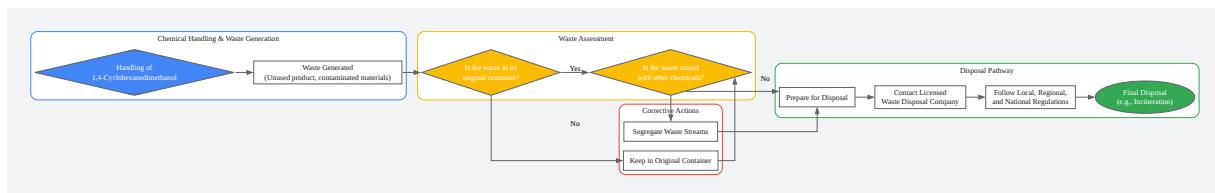
Quantitative Data Summary

The following table summarizes the key quantitative data for 1,4-Cyclohexanedimethanol.

Property	Value
Molecular Formula	C ₈ H ₁₆ O ₂
Molecular Weight	144.21 g/mol
Appearance	White waxy solid [11]
Melting Point	41-61 °C [12]
Boiling Point	283-286 °C [12]
Density	1.0381 g/cm ³ at 25 °C [12]
Flash Point	166 °C [12]
Autoignition Temperature	316 °C [2]
Water Solubility	920,000 mg/L at 20 °C [2][12]
Vapor Density	5 (Air = 1) [12]
Oral LD50 (Rat)	>3200-6400 mg/kg [2][12]
Dermal LD50 (Rat)	>2000 mg/kg [13]
Inhalation LC50 (Rat)	>1.25 mg/L (6 hours) [13]

Disposal Procedure Flowchart

The following diagram illustrates the decision-making process for the proper disposal of 1,4-Cyclohexanedimethanol.



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Caption: Disposal workflow for 1,4-Cyclohexanedimethanol.

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